Application Notes: Seliciclib Carboxylic Acid-d7 for Tracking Metabolic Pathways

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Compound of Interest

Compound Name:	*Seliciclib Carboxylic Acid-d7*
Cat. No.:	*B12373013*

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Introduction

Seliciclib, also known as R-roscovitine or CYC202, is a potent inhibitor of cyclin-dependent kinases (CDKs), particularly CDK2, CDK7, and CDK9.[1][2][3] Its mechanism of action involves competing with ATP for the binding site on these kinases, leading to cell cycle arrest and apoptosis in cancer cells.[2][4][5] Seliciclib is rapidly metabolized in vivo to its major metabolite, a carboxylic acid derivative formed by the oxidation of the hydroxymethyl group.[2][6] Understanding the pharmacokinetics and metabolic fate of this major metabolite is crucial for evaluating the overall activity and potential off-target effects of the parent drug.

Seliciclib Carboxylic Acid-d7 is a stable isotope-labeled version of this primary metabolite. The incorporation of seven deuterium atoms provides a distinct mass shift, making it an invaluable tool for mass spectrometry-based analysis. Its primary applications in metabolic studies are:

- Internal Standard for Quantification: It serves as an ideal internal standard for the accurate quantification of the unlabeled Seliciclib Carboxylic Acid in biological samples (e.g., plasma, urine, cell lysates).[7] The use of a stable isotope-labeled internal standard corrects for

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variations in sample preparation and instrument response, leading to highly accurate and reproducible data.[8][9]

- Metabolic Fate Tracer: By introducing **Seliciclib Carboxylic Acid-d7** into a biological system, researchers can track its subsequent metabolic transformations, distribution, and excretion. This helps to identify any further downstream metabolites and understand the complete metabolic pathway of the drug.

These application notes provide an overview of the properties of **Seliciclib Carboxylic Acid-d7** and detailed protocols for its use in metabolic research.

Quantitative Data

The following tables summarize key data relevant to the use of Seliciclib and its metabolites in research.

Table 1: Pharmacokinetic Parameters of Seliciclib (R-roscovitine) and its Carboxylic Acid Metabolite in Mice

Parameter	Seliciclib (R-roscovitine)	Seliciclib Carboxylic Acid (COOH-R-roscovitine)
Dose	50 mg/kg	N/A (Metabolite)
AUC (Area Under the Curve)	38 µmol/L/h	174 µmol/L/h
Urinary Excretion (24h)	~0.02% of administered dose	65-68% of administered dose

Data adapted from studies on R-roscovitine in mice.[6]

Table 2: Properties of **Seliciclib Carboxylic Acid-d7**

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Property	Value
Chemical Formula	$C_{18}H_{16}D_7N_5O_3$
Molecular Weight	378.48 g/mol
Isotopic Purity	Typically >98%
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Methanol

Note: The exact molecular weight may vary slightly depending on the specific deuteration pattern.

Experimental Protocols

Protocol 1: Quantification of Seliciclib Carboxylic Acid in Plasma using LC-MS/MS

Objective: To accurately quantify the concentration of Seliciclib Carboxylic Acid in plasma samples using **Seliciclib Carboxylic Acid-d7** as an internal standard.

Materials:

- Plasma samples from subjects treated with Seliciclib
- **Seliciclib Carboxylic Acid-d7** (internal standard)
- Acetonitrile (ACN) with 0.1% formic acid
- Water with 0.1% formic acid
- Protein precipitation plates or microcentrifuge tubes
- LC-MS/MS system

Methodology:

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- Preparation of Internal Standard Spiking Solution: Prepare a stock solution of **Seliciclib Carboxylic Acid-d7** in methanol at a concentration of 1 mg/mL. Further dilute this stock solution in 50% acetonitrile to a working concentration of 100 ng/mL.

- Sample Preparation: a. Thaw plasma samples on ice. b. To 50 µL of each plasma sample, add 10 µL of the 100 ng/mL **Seliciclib Carboxylic Acid-d7** internal standard solution. c. Add 200 µL of cold acetonitrile (containing 0.1% formic acid) to precipitate proteins. d. Vortex the samples for 1 minute. e. Centrifuge at 14,000 rpm for 10 minutes at 4°C. f. Transfer the supernatant to a clean 96-well plate or autosampler vials for LC-MS/MS analysis.

- LC-MS/MS Analysis: a. Liquid Chromatography (LC):

  - Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm)
  - Mobile Phase A: Water with 0.1% formic acid
  - Mobile Phase B: Acetonitrile with 0.1% formic acid
  - Gradient: A suitable gradient to separate the analyte from matrix components (e.g., 5% B to 95% B over 5 minutes).
  - Flow Rate: 0.4 mL/min
  - Injection Volume: 5 µL b. Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Analysis: Multiple Reaction Monitoring (MRM)
  - MRM Transitions:
  - Seliciclib Carboxylic Acid: Determine the specific precursor and product ion transitions.
  - **Seliciclib Carboxylic Acid-d7**: Determine the specific precursor and product ion transitions (precursor ion will be +7 Da compared to the unlabeled analyte).

- Data Analysis: a. Integrate the peak areas for both the analyte and the internal standard. b. Calculate the ratio of the analyte peak area to the internal standard peak area. c. Create a calibration curve using known concentrations of unlabeled Seliciclib Carboxylic Acid spiked into blank plasma and processed using the same method. d. Determine the concentration of Seliciclib Carboxylic Acid in the unknown samples by interpolating from the calibration curve.

Protocol 2: In Vitro Metabolic Stability Assay

Objective: To determine the metabolic stability of **Seliciclib Carboxylic Acid-d7** in liver microsomes. This can help identify if the carboxylic acid metabolite is further metabolized.

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Materials:

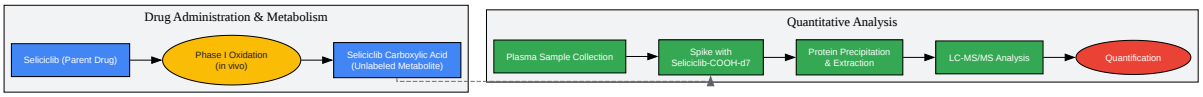
- **Seliciclib Carboxylic Acid-d7**
- Liver microsomes (e.g., human, mouse)
- NADPH regenerating system
- Phosphate buffer (pH 7.4)
- Acetonitrile (ACN)
- LC-MS/MS system

Methodology:

- Incubation: a. Prepare a reaction mixture containing liver microsomes (e.g., 0.5 mg/mL) and **Seliciclib Carboxylic Acid-d7** (e.g., 1 µM) in phosphate buffer. b. Pre-warm the mixture at 37°C for 5 minutes. c. Initiate the metabolic reaction by adding the NADPH regenerating system. d. At various time points (e.g., 0, 5, 15, 30, 60 minutes), take an aliquot of the reaction mixture. e. Stop the reaction by adding an equal volume of cold acetonitrile.
- Sample Processing: a. Vortex the quenched samples. b. Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated protein. c. Transfer the supernatant for LC-MS/MS analysis.
- LC-MS/MS Analysis: a. Use the LC-MS/MS method described in Protocol 1 to quantify the remaining amount of **Seliciclib Carboxylic Acid-d7** at each time point.
- Data Analysis: a. Plot the natural logarithm of the percentage of remaining **Seliciclib Carboxylic Acid-d7** against time. b. The slope of the linear portion of this plot represents the elimination rate constant (k). c. Calculate the in vitro half-life ($t_{1/2}$) using the equation: $t_{1/2} = 0.693 / k$.

Visualizations

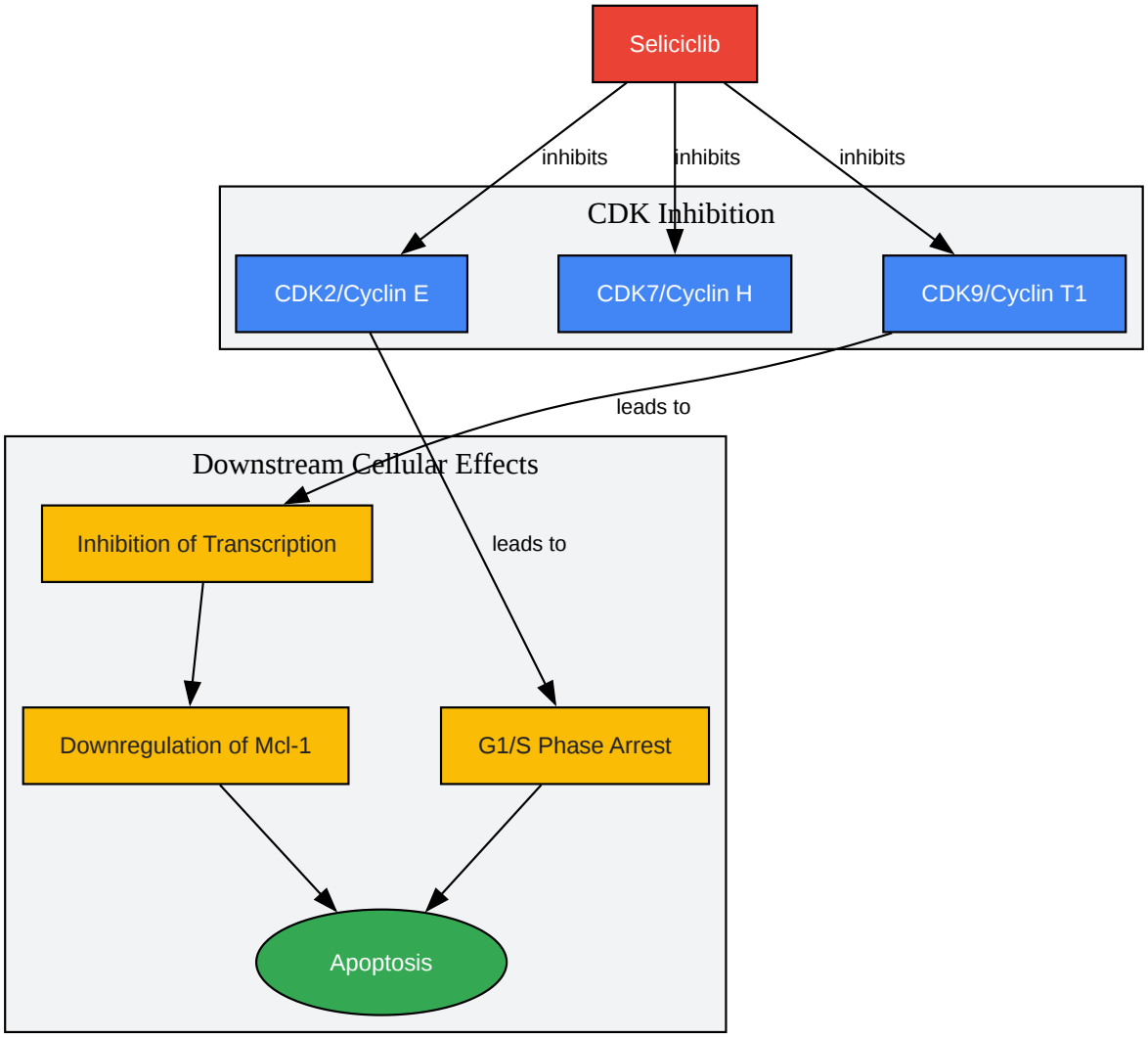
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Caption: Workflow for quantifying Seliciclib Carboxylic Acid using its deuterated form.

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Caption: Simplified signaling pathway of Seliciclib's mechanism of action.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Seliciclib in malignancies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Seliciclib - Wikipedia [en.wikipedia.org]
- 4. Seliciclib (CYC202 or R-roscovitine), a small-molecule cyclin-dependent kinase inhibitor, mediates activity via down-regulation of Mcl-1 in multiple myeloma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Facebook [cancer.gov]
- 6. Metabolism and pharmacokinetics of the cyclin-dependent kinase inhibitor R-roscovitine in the mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Utilization of a deuterated derivatization agent to synthesize internal standards for gas chromatography-tandem mass spectrometry quantification of silylated metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]

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